

An In-depth Technical Guide to Dithiothreitol (DTT)

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Compound of Interest

Compound Name: *Butane-1,4-disulfonic acid*

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Authored for Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of Dithiothreitol (DTT), a widely used reducing agent in life sciences. The document details its chemical properties, mechanism of action, and key applications, with a focus on its utility in protein chemistry and molecular biology. Detailed experimental protocols and quantitative data are presented to facilitate its effective use in a laboratory setting.

Introduction and IUPAC Nomenclature

Dithiothreitol (DTT) is a small-molecule redox reagent, also known as Cleland's reagent.^{[1][2]} It is an organosulfur compound classified as a dithiol and a diol.^[1] While the user's query specified the chemical formula C₄H₁₀O₆S₂, the correct and commonly known formula for DTT is C₄H₁₀O₂S₂. Given the context of a research-focused audience, it is presumed that the query pertained to this vital laboratory reagent.

The preferred IUPAC name for the most common isomer of DTT is (2S,3S)-1,4-Bis(sulfanyl)butane-2,3-diol.^{[1][3]} It is also available as a racemic mixture, DL-Dithiothreitol.^{[4][5][6][7][8]}

Physicochemical and Quantitative Data

DTT is a white, crystalline solid with a characteristic unpleasant odor.^{[2][9]} It is highly soluble in water and other polar organic solvents.^{[2][4][10]} The quantitative properties of DTT are

summarized in the tables below.

Table 1: General Properties of Dithiothreitol

Property	Value	References
Molecular Formula	C4H10O2S2	[1][2][7]
Molar Mass	154.25 g/mol	[1][7]
Appearance	White crystalline powder	[2]
Melting Point	41-44 °C	[2][9]
Boiling Point	125-130 °C at 2 mmHg	[1]
Solubility in Water	50 mg/mL (clear, colorless solution)	[8][11]

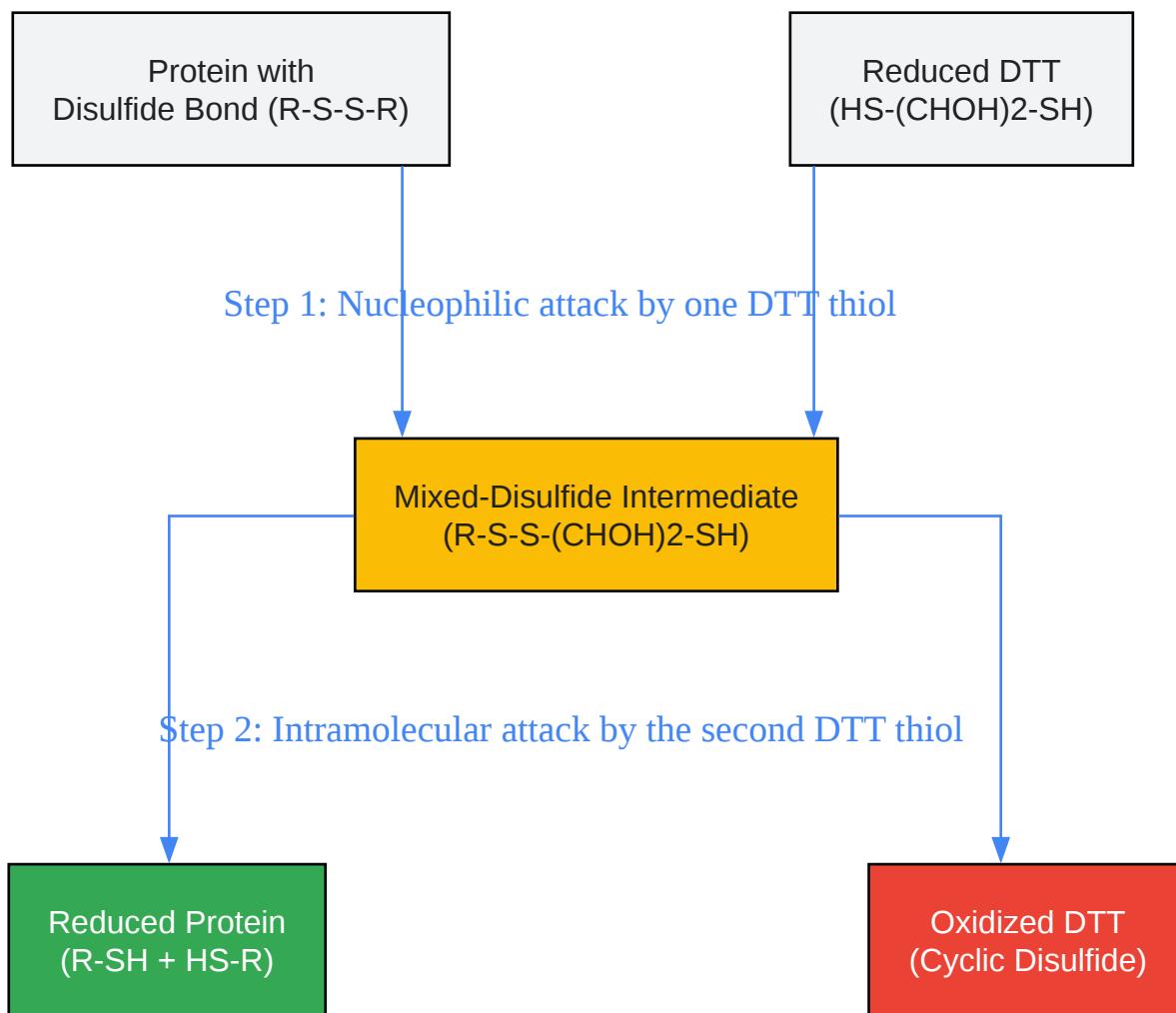
Table 2: Redox Properties and Stability of Dithiothreitol

Property	Value	References
Redox Potential	-0.33 V (at pH 7)	[1][2][3][4][10][12]
pKa of Thiol Groups	9.2 and 10.1	[1][10]
Half-life at 20°C (0.1 M Phosphate Buffer)	40 hours at pH 6.5	[1][8]
10 hours at pH 7.5	[8]	
1.4 hours at pH 8.5	[1][8]	

Mechanism of Action: Disulfide Bond Reduction

DTT is a potent reducing agent due to its propensity to form a stable six-membered ring with an internal disulfide bond upon oxidation.[1][2][3][4][10][13] The reduction of a disulfide bond in a protein by DTT is a two-step thiol-disulfide exchange reaction. The reducing power of DTT is most effective at pH values above 7, as the thiolate form ($-S^-$) is the reactive species.[1][3][10]

The logical relationship of this mechanism is depicted in the following diagram:



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Mechanism of disulfide bond reduction by DTT.

Experimental Protocols

DTT is a cornerstone reagent in many molecular biology and biochemistry protocols. Below are detailed methodologies for some of its key applications.

Reduction of Protein Disulfide Bonds for SDS-PAGE

This protocol is designed to fully denature proteins by reducing disulfide bonds, ensuring accurate separation based on molecular weight during Sodium Dodecyl Sulfate-Polyacrylamide Gel Electrophoresis (SDS-PAGE).

Materials:

- Protein sample
- Laemmli sample buffer (2X)
- Dithiothreitol (DTT)
- Heating block or water bath

Procedure:

- Prepare a 1 M stock solution of DTT in deionized water. Dispense into aliquots and store at -20°C. Solutions should be prepared fresh for optimal activity.[14][15]
- To your protein sample, add an equal volume of 2X Laemmli sample buffer.
- Add DTT from the 1 M stock solution to the protein-sample buffer mixture to a final concentration of 50-100 mM.[16]
- Vortex the sample gently to mix.
- Incubate the sample at 60-100°C for 5-10 minutes.[14]
- Cool the sample to room temperature before loading onto the SDS-PAGE gel.

Reduction and Alkylation of Proteins for Mass Spectrometry

This protocol prepares proteins for proteomic analysis by mass spectrometry. Reduction with DTT is followed by alkylation to permanently prevent the re-formation of disulfide bonds.

Materials:

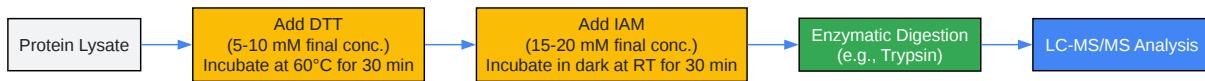
- Protein lysate
- Dithiothreitol (DTT), 100 mM in water (freshly prepared)[14]
- Iodoacetamide (IAM), 100 mM in water (freshly prepared, protected from light)[14]

- Eppendorf Thermomixer or equivalent

Procedure:

- To the protein lysate, add the 100 mM DTT solution to a final concentration of 5-10 mM.[16]
[17]
- Incubate the mixture at 60°C for 30 minutes with gentle shaking (500 rpm) to reduce the disulfide bonds.[14]
- Cool the sample to room temperature.
- Add the 100 mM IAM solution to a final concentration of 15-20 mM (a 3-fold molar excess over DTT is recommended).[18]
- Incubate the sample in the dark at room temperature for 30 minutes to alkylate the free sulphhydryl groups.[18]
- The protein sample is now ready for downstream processing, such as enzymatic digestion with trypsin.

The workflow for this experimental procedure is illustrated below:



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Workflow for protein reduction and alkylation.

Applications in Research and Drug Development

DTT's primary role as a reducing agent makes it invaluable in numerous applications:

- Proteomics and Protein Chemistry: As detailed in the protocols, DTT is essential for denaturing proteins prior to electrophoresis and mass spectrometry.[6][13] It is also used to maintain proteins with essential sulphhydryl groups in their active, reduced state.[4][6][13]

- Enzyme Assays: DTT can be included in reaction buffers to preserve the activity of enzymes that are sensitive to oxidation.[13]
- Molecular Biology: It is used in RNA isolation protocols to inactivate RNases, which are rich in disulfide bonds and resistant to many denaturants.[13] DTT is also employed as a "deprotecting" agent for thiolated DNA, preventing the formation of dimers.[1][3]
- Cell Biology: As a cell-permeable reducing agent, DTT can be used to study the cellular response to reducing stress and to liquefy viscous biological samples.[2][16]

Conclusion

Dithiothreitol is a powerful and versatile reducing agent that is a staple in research and development settings. Its well-characterized physicochemical properties and predictable reactivity make it an indispensable tool for manipulating the redox state of proteins and other biological molecules. The protocols and data presented in this guide are intended to provide a solid foundation for the effective and reproducible use of DTT in a variety of scientific applications.

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